

Safety and handling of 4-Amino-2,3-difluoro-5-nitrobenzoic acid

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Compound of Interest

Compound Name: 4-Amino-2,3-difluoro-5-nitrobenzoic acid

Cat. No.: B1285862

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An In-depth Technical Guide to the Safe Handling of **4-Amino-2,3-difluoro-5-nitrobenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer

This document is intended for informational purposes for qualified professionals and is based on publicly available safety data. It is not a substitute for a comprehensive risk assessment by the user. Always consult the most current Safety Data Sheet (SDS) from your supplier before handling this chemical.

Introduction


4-Amino-2,3-difluoro-5-nitrobenzoic acid is a chemical intermediate utilized in the pharmaceutical and research sectors. Its proper handling is crucial to ensure the safety of laboratory personnel and the integrity of research outcomes. This guide provides a detailed overview of its safety profile, handling procedures, and emergency response based on available technical data.

Hazard Identification and Classification

The primary known hazard associated with **4-Amino-2,3-difluoro-5-nitrobenzoic acid** is its acute oral toxicity.[1] It is classified under the Globally Harmonized System (GHS) as follows:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed

GHS Pictogram:

 alt text

Physicochemical and Toxicological Properties

Quantitative data for this compound is limited in publicly accessible literature. The following tables summarize the available information.

Physicochemical Data

Property	Value
CAS Number	284030-57-5
Molecular Formula	C ₇ H ₄ F ₂ N ₂ O ₄
Molecular Weight	218.11 g/mol [2]
Appearance	Solid, Powder[3]
Melting Point	185 °C[3]
Boiling Point	401.139 °C at 760 mmHg[4]
Density	1.751 g/cm ³ [4]
Vapor Pressure	0 mmHg at 25 °C[4][5]
Solubility	Soluble in DMSO, Slightly soluble in water[3]

Toxicological Data

Endpoint	Value
Acute Oral Toxicity (LD50)	No data available
Acute Dermal Toxicity (LD50)	No data available
Acute Inhalation Toxicity (LC50)	No data available
Skin Corrosion/Irritation	No data available
Serious Eye Damage/Irritation	No data available
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	No data available
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Given the "Harmful if swallowed" classification and the lack of comprehensive toxicological data, cautious handling is imperative. The following protocols are based on standard best practices for handling hazardous chemical solids.

4.1. Engineering Controls

- Ventilation: Always handle **4-Amino-2,3-difluoro-5-nitrobenzoic acid** in a well-ventilated area.[5] For procedures that may generate dust, such as weighing or transferring the solid, a certified chemical fume hood is required.

- **Safety Equipment:** An operational eyewash station and safety shower must be readily accessible in the immediate vicinity of the handling area.

4.2. Personal Protective Equipment (PPE)

The minimum required PPE for handling this compound includes:

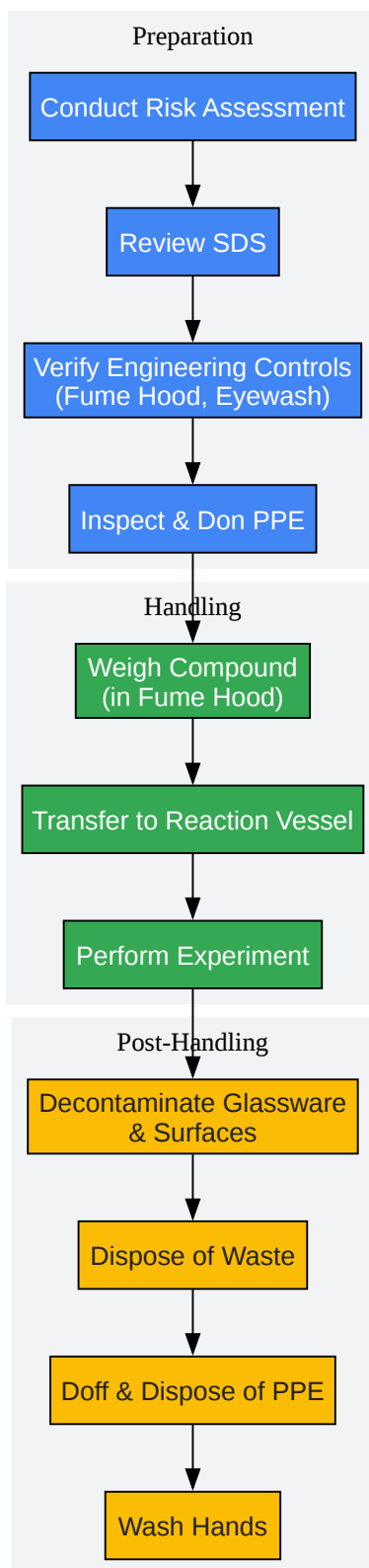
PPE Type	Specification
Eye/Face Protection	Chemical safety goggles or glasses conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[6]
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber). Gloves must be inspected for integrity before each use.[5]
Skin and Body Protection	A standard laboratory coat. For larger quantities or when there is a risk of splashing, additional protective clothing may be necessary.[6]
Respiratory Protection	For situations where dust may be generated and a fume hood is not available, a NIOSH/MSHA-approved N95 dust mask or higher is recommended.[6]

4.3. Handling and Storage Procedures

- **General Hygiene:** Avoid contact with skin and eyes.[5] Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound.[1]
- **Weighing and Transfer:** To minimize dust formation, weighing should be conducted in a fume hood or a designated containment area. Use non-sparking tools for transfers.[5]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.[1] Keep away from incompatible materials, though specific incompatibilities are not well-documented.

Workflow for Safe Handling

The following diagram outlines the logical workflow for the safe handling of **4-Amino-2,3-difluoro-5-nitrobenzoic acid**, from preparation to disposal.



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Caption: A logical workflow for the safe handling of **4-Amino-2,3-difluoro-5-nitrobenzoic acid**.

Emergency Procedures

In the event of an emergency, follow these procedures.

6.1. First-Aid Measures

Exposure Route	First-Aid Protocol
Ingestion	If swallowed, call a POISON CENTER or doctor/physician if you feel unwell.[1] Rinse mouth.[1] Do NOT induce vomiting.[5] Never give anything by mouth to an unconscious person.[5]
Inhalation	Move the victim to fresh air.[5] If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[5]
Skin Contact	Immediately wash the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes.[1] If irritation persists, seek medical attention.
Eye Contact	Immediately flush with plenty of water. After initial flushing, remove any contact lenses and continue flushing for at least 15 minutes.[1] Keep the eye wide open while rinsing. Get medical attention.[1]

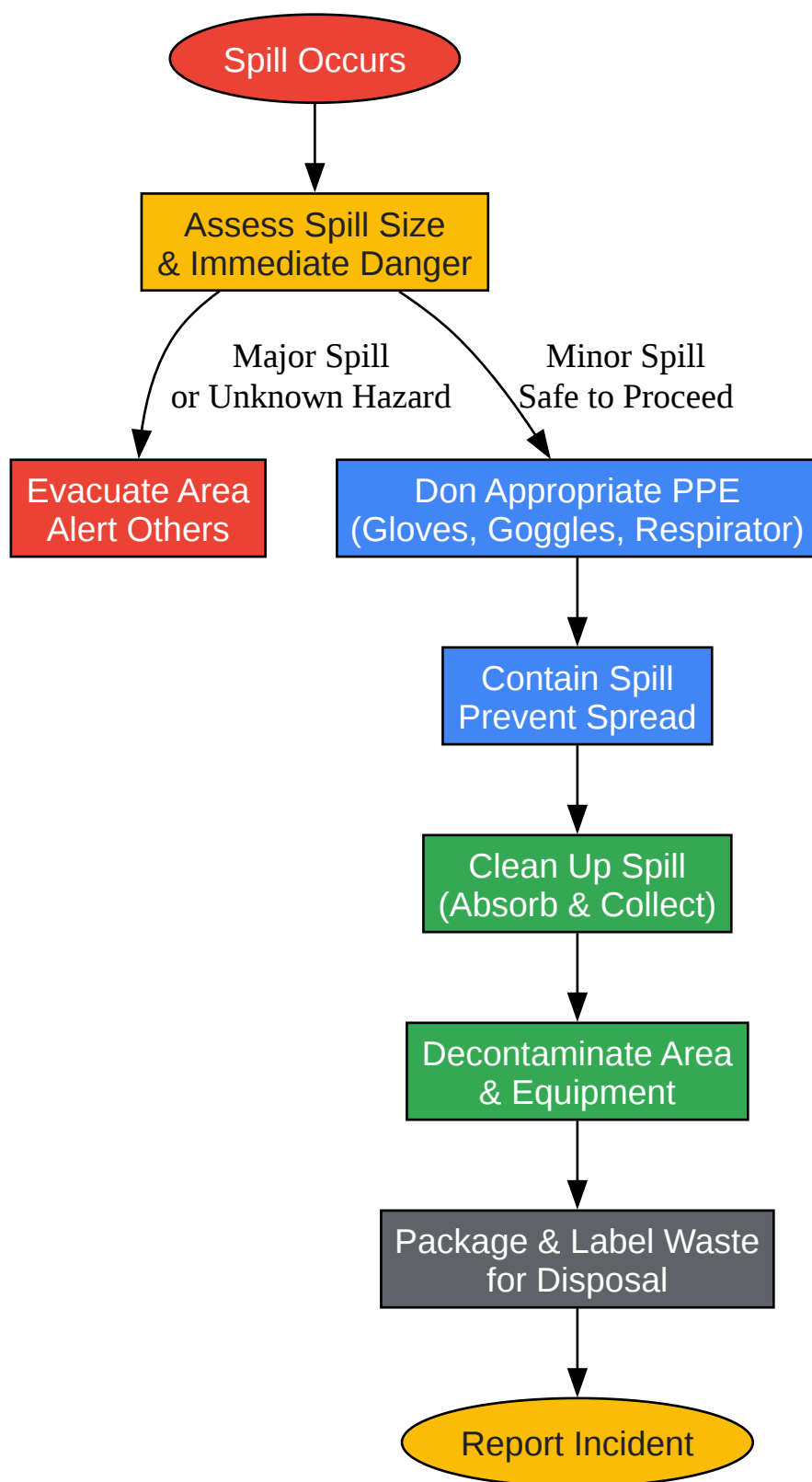
6.2. Accidental Release Measures (Spills)

- Personal Precautions: Ensure adequate ventilation and wear appropriate PPE as described in Section 4.2. Avoid dust formation.[5]

- Containment: Sweep or vacuum up the spillage and collect it in a suitable, sealed container for disposal.[\[1\]](#)
- Environmental Precautions: Prevent the substance from entering drains or the environment.
[\[5\]](#)

Emergency Response Workflow

The following diagram illustrates the logical steps to take in the event of a spill.



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Caption: A workflow for responding to a spill of **4-Amino-2,3-difluoro-5-nitrobenzoic acid**.

Stability and Reactivity

There is currently no data available on the chemical stability, reactivity, conditions to avoid, incompatible materials, or hazardous decomposition products for **4-Amino-2,3-difluoro-5-nitrobenzoic acid**.^[6] It is prudent to assume that it may be incompatible with strong oxidizing agents and strong bases, as is common for similar compounds.

Disposal Considerations

Dispose of this chemical and its container through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.^[5] Do not allow the material to enter sewer systems or contaminate water, foodstuffs, or feed.^[5] All disposal practices must be in accordance with local, state, and federal regulations.

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- To cite this document: BenchChem. [Safety and handling of 4-Amino-2,3-difluoro-5-nitrobenzoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1285862#safety-and-handling-of-4-amino-2-3-difluoro-5-nitrobenzoic-acid]

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